

Assessing the Lightfastness of Pigment Yellow 183 Against Industry Standards: A Comparative Guide

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Compound of Interest

Compound Name: *Pigment Yellow 183*

Cat. No.: *B1218173*

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This guide provides an objective comparison of the lightfastness of **Pigment Yellow 183** (PY 183) against other commonly used yellow pigments. The assessment is based on established industry standards, and supporting experimental data and protocols are provided to aid in the selection of appropriate pigments for various applications where color stability upon light exposure is critical.

Quantitative Data Summary

The lightfastness of a pigment is its ability to resist fading or changing color when exposed to light. This property is crucial in applications requiring long-term color stability. The most common scales for rating lightfastness are the Blue Wool Scale and the American Society for Testing and Materials (ASTM) International standards.

The Blue Wool Scale ranges from 1 (very poor) to 8 (excellent).^{[1][2]} An excellent rating of 7-8 indicates that the pigment will remain unchanged for more than 100 years under normal display conditions.^[3] The ASTM D4303 standard categorizes lightfastness into five categories: I (Excellent), II (Very Good), III (Fair), IV (Poor), and V (Very Poor).^[4] An ASTM I rating corresponds to a Blue Wool Scale rating of 7-8.^{[1][4]}

Pigment Yellow 183 consistently demonstrates exceptional lightfastness, with multiple sources reporting a rating of 7-8 on the Blue Wool Scale.^{[5][6][7][8]} This high rating signifies its suitability for applications demanding high performance and longevity.

Below is a comparative table summarizing the lightfastness ratings of **Pigment Yellow 183** and other selected yellow pigments.

Pigment Name	C.I. Name	Chemical Class	Blue Wool Scale Rating	ASTM Lightfastness Rating
Pigment Yellow 183	PY 183	Monoazo	7-8 ^{[5][6][7][8]}	I (Excellent) ^{[1][4]}
Pigment Yellow 74	PY 74	Monoazo	6-7	I-II
Pigment Yellow 83	PY 83	Disazo	6-7	I-II
Pigment Yellow 110	PY 110	Isoindolinone	7-8	I
Pigment Yellow 138	PY 138	Quinophthalone	7-8	I
Pigment Yellow 150	PY 150	Nickel Azo	7-8	I
Pigment Yellow 154	PY 154	Benzimidazolone	7-8	I

Experimental Protocols

The lightfastness of pigments is evaluated using standardized test methods that involve exposing samples to controlled light sources that simulate natural daylight. The two primary standards are ASTM D4303 and ISO 105-B02.

ASTM D4303: Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials

This standard describes four test methods to accelerate the effects of long-term indoor illumination on artists' paints.^[9] The methods are used to approximate the color change that can be expected over time.^[9]

Key Experimental Steps:

- Specimen Preparation:
 - Pigments are dispersed in a suitable vehicle (e.g., oil, acrylic emulsion).
 - The colored paint is applied to a substrate, such as primed aluminum panels for outdoor testing or lacquered test cards for indoor testing, at a specified thickness (e.g., 6-10 mils).^[3]
 - ASTM lightfastness ratings are typically based on a tint of the color, where the pigment is mixed with a white base to achieve a reflectance of 35-45% at the wavelength of maximum absorption.^[3]
 - A portion of each specimen is shielded from light to serve as an unexposed control.
- Exposure Conditions:
 - Specimens are exposed to a light source under controlled conditions. ASTM D4303 outlines several methods, including:
 - Test Method A: Exposure to natural daylight filtered through glass.^[9]
 - Test Method C: Exposure to a xenon-arc lamp that simulates daylight filtered through glass.^[9]
 - Key parameters for xenon-arc testing (Method C) typically include:
 - Irradiance Level: 0.35 W/m²/nm at 340 nm.^[4]
 - Relative Humidity: 55 ± 5%.^[4]

- Black Panel Temperature: $63 \pm 2^{\circ}\text{C}$.[\[10\]](#)
- Total Radiant Exposure: 1260 MJ/m^2 .[\[4\]](#)
- Evaluation:
 - After exposure, the color change between the exposed and unexposed portions of the specimen is measured using a spectrophotometer or colorimeter.
 - The color difference is calculated using the CIE 1976 Lab* (CIELAB) color difference equation (ΔE^*).
 - The lightfastness category is assigned based on the calculated ΔE^* value. For an ASTM I (Excellent) rating, the ΔE^* is typically between 1 and 4.[\[3\]](#)

ISO 105-B02: Textiles — Tests for colour fastness — Part B02: Colour fastness to artificial light: Xenon arc fading lamp test

This international standard specifies a method for determining the color fastness of textiles and other materials to an artificial light source representative of natural daylight (D65).[\[11\]](#)

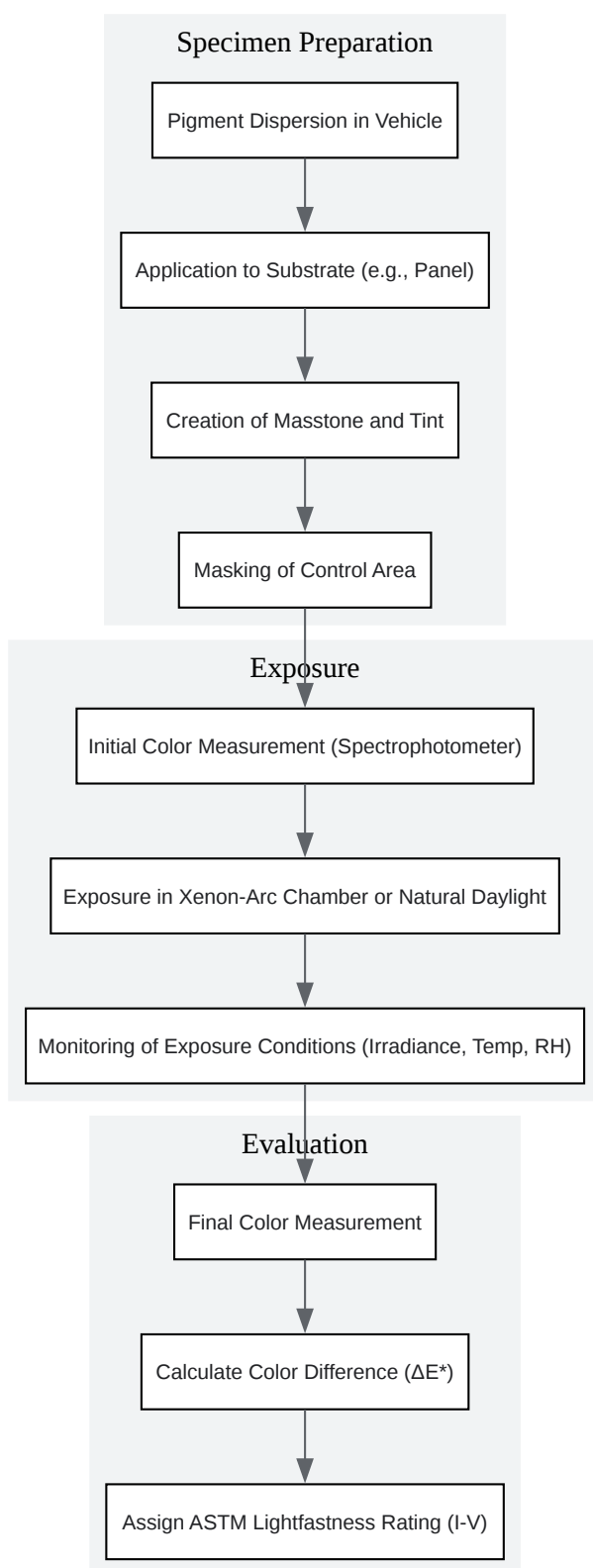
Key Experimental Steps:

- Specimen and Reference Preparation:
 - The test specimen is mounted on a card.
 - A set of Blue Wool references (standards 1-8) are mounted alongside the specimen.[\[12\]](#)
These references are wool cloths dyed with blue dyes of known, differing lightfastness.[\[12\]](#)
- Exposure:
 - The mounted specimen and Blue Wool references are placed in a xenon-arc test chamber.
 - The apparatus is set to specific conditions, which can be varied to simulate different environments. Key parameters include:

- Irradiance: Controlled at a specific level, for example, 42 W/m² in the 300-400 nm range or 1.10 W/m² at 420 nm.[\[12\]](#)
- Temperature: Monitored using a black panel or black standard thermometer, typically ranging from 50°C to 63°C.[\[11\]](#)
- Humidity: Controlled to a specified level.[\[12\]](#)
- The exposure continues until a specific amount of fading is observed in either the specimen or the Blue Wool references.
- Assessment:
 - The fading of the test specimen is visually assessed by comparing the change in its color to the fading of the Blue Wool references.[\[13\]](#)
 - The lightfastness rating is the number of the Blue Wool reference that shows a similar degree of fading to the test specimen.[\[13\]](#)
 - A Grey Scale for assessing change in color can also be used for a more quantitative evaluation of the color change.[\[13\]](#)

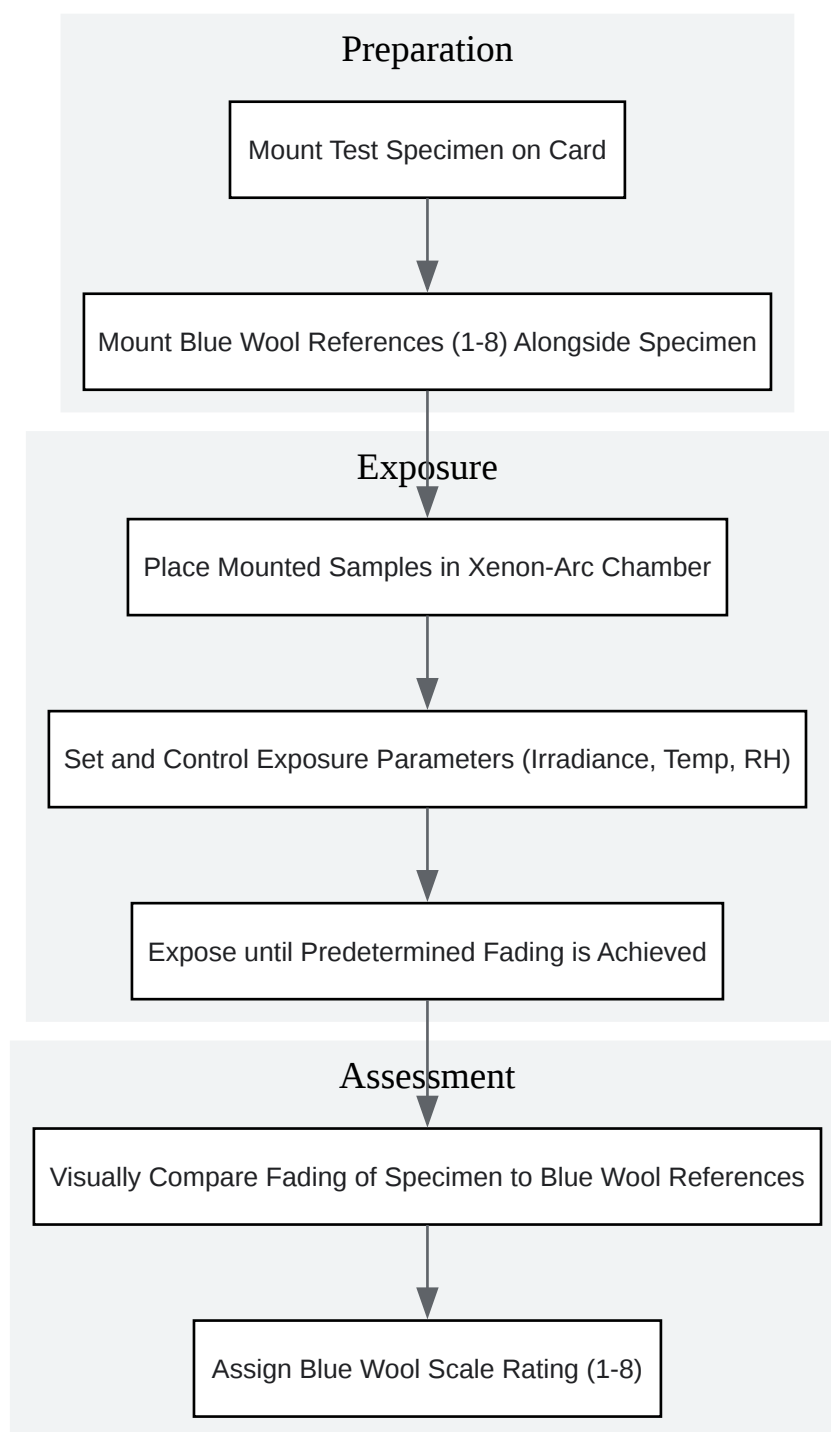
Visualizations

The following diagrams illustrate the general workflows for the lightfastness testing procedures described above.



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ASTM D4303 Experimental Workflow



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ISO 105-B02 Experimental Workflow

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References

- 1. Lightfastness - Wikipedia [en.wikipedia.org]
- 2. hibiscus-plc.co.uk [hibiscus-plc.co.uk]
- 3. justpaint.org [justpaint.org]
- 4. micomlab.com [micomlab.com]
- 5. Pigment Yellow 183 | Fast Yellow K2270 | CAS 65212-77-3 | Origo Chem [origochem.com]
- 6. Pigment Yellow 183 - SY Chemical Co., Ltd. [sypigment.com]
- 7. zeyachem.net [zeyachem.net]
- 8. Dimacolor organic pigment, Pigment Yellow 3RP, Pigment Yellow 183 [dimacolor.com]
- 9. Test Procedure of ISO 105 B02 Using Light Fastness Tester DR3000 - Textile Tester [darongtester.com]
- 10. wewontech.com [wewontech.com]
- 11. ISO 105-B02 Colour Fastness of Textiles - Light Fastness Tester-gester-instruments.com [gester-instruments.com]
- 12. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 13. ISO 105-B02 | Q-Lab [q-lab.com]
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